

4-Dihydroboldenone androgenic anabolic steroid classification

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Compound Focus: 4-Dihydroboldenone

CAS No.: 10529-96-1

Cat. No.: S645688

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Chemical and Structural Identity

The table below summarizes the core chemical identification data for **4-Dihydroboldenone**, compiled from metabolite databases [1] [2] [3].

| Property | Description |
|--------------------------|---|
| Systematic IUPAC Name | (1S,2R,7R,10R,11S,14S,15S)-14-hydroxy-2,15-dimethyltetracyclo[8.7.0.0 ² ,7.0 ^{11,15}]heptadec-3-en-5-one [1] [2] |
| Other Chemical Names | 17 β -Hydroxy-5 β -androst-1-en-3-one; 5 β -Androst-1-en-17 β -ol-3-one; Dihydroboldenone; δ 1-Dihydrotestosterone (δ 1-DHT) [1] [2] [4] |
| CAS Registry Number | 10529-96-1 [1] [2] |
| Chemical Formula | C ₁₉ H ₂₈ O ₂ [1] [2] [3] |
| Average Molecular Weight | 288.4244 g/mol [1] [2] [3] |

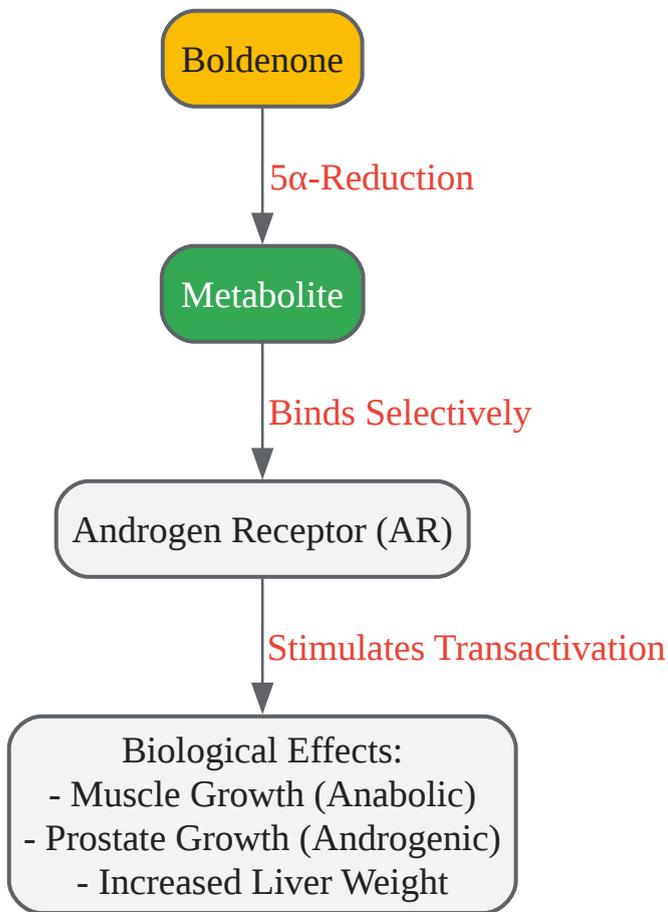
| Property | Description |
|-------------------------|--|
| Monoisotopic Mass | 288.20893 Da [2] [3] |
| Chemical Classification | Androgen and derivative; 3-oxo- Δ 1-steroid; 17 β -hydroxysteroid [1] [3] |

Pharmacology and Biological Activity

4-Dihydroboldenone, also known as **1-Testosterone**, is a potent AAS that binds selectively to the androgen receptor (AR) [4].

- **Mechanism of Action:** It functions as a typical anabolic steroid, binding with high selectivity to the androgen receptor and potently stimulating AR-dependent transactivation [4].
- **In Vivo Potency:** An equimolar dose of 1-Testosterone has the same potency as testosterone propionate in stimulating the growth of the prostate, seminal vesicles, and the androgen-sensitive levator ani muscle. A key differentiator is that 1-Testosterone also significantly increases liver weight, indicating potential hepatotoxicity [4].
- **Illicit Use Patterns:** In the context of image and performance-enhancing drugs (IPEDs), **4-Dihydroboldenone** is used for "bulking" (muscle gain). Online communities suggest an oral dosage of 50-75 mg per day for male users [5].

The following diagram illustrates the metabolic origin and primary pharmacological pathway of **4-Dihydroboldenone**:



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Analytical Detection and Metabolism

Because most anabolic steroids are extensively metabolized, identifying their metabolites is crucial for detecting illegal use [1] [2].

- **Role as a Metabolite:** **4-Dihydroboldenone** is explicitly identified as a metabolite of the parent steroid **boldenone** [1] [2].
- **Detection Method:** Doping with 1-Testosterone can be detected in urine samples using gas chromatography-mass spectrometry (GC-MS) [4].
- **Prohormones:** Two known prohormones of 1-Testosterone are 1-androstenediol and 1-androstenedione [4].

Regulatory and Abuse Status

The use of **4-Dihydroboldenone** and related AAS is strictly controlled due to their significant health risks and potential for abuse.

- **Legal Status:** 1-Testosterone was legally sold online in the United States until approximately 2005, when it was reclassified as a **Schedule III** controlled substance [4].
- **Banned Applications:** The use of boldenone (and by extension, its metabolites) is officially banned both in animals destined for human consumption and in human athletics [1] [2].
- **Public Health Context:** Abuse of AAS like dihydroboldenone is a growing public health concern. Users often engage in complex "stacking" regimens with multiple substances, leading to polypharmacy and serious risks including hepatotoxicity, cardiovascular damage, and neurotoxicity [5].

Experimental Research Data

For researchers designing studies, the following table summarizes key experimental data and predicted physicochemical properties.

| Property / Data | Value / Methodology | Notes / Reference |
|----------------------------------|--|---|
| Predicted Water Solubility | 0.013 g/L | ALOGPS [1] [2] |
| Predicted logP | 3.38 | ALOGPS [1] [2] |
| Predicted pKa (Strongest Acidic) | 19.38 | ChemAxon [1] [2] |
| In Vivo Bioassay | Growth stimulation of levator ani muscle, prostate, and seminal vesicles in laboratory models. | Compared to testosterone propionate [4] |
| Detection Protocol | Gas chromatography-mass spectrometry (GC-MS) of urine samples. | Confirmatory testing for doping control [4] |
| Hepatotoxic Effect | Significant increase in liver weight observed in studies. | Marker of potential liver stress/toxicity [4] |

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